

# Application Notes & Protocols: Portable Hydrogen Generation Using Strontium Hydride

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## Compound of Interest

Compound Name: Strontium hydride (SrH<sub>2</sub>)

Cat. No.: B080679

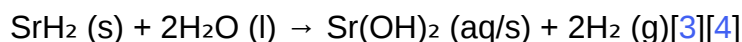
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## Application Note 1.0: On-Demand Hydrogen Generation via Strontium Hydride Hydrolysis

### Principle of Operation

Strontium hydride (SrH<sub>2</sub>) is a saline hydride that serves as a high-density solid-state hydrogen storage material.<sup>[1]</sup> It reacts exothermically and irreversibly with water in a process known as hydrolysis to produce high-purity hydrogen gas and strontium hydroxide (Sr(OH)<sub>2</sub>), a stable, non-toxic byproduct.<sup>[2][3]</sup> The reaction is represented by the following equation:



This reaction is immediate upon contact with water, allowing for "on-demand" hydrogen generation that can be controlled by regulating the supply of water to the hydride material.<sup>[2][5]</sup> This characteristic makes SrH<sub>2</sub> a compelling candidate for portable power applications where controlled, safe, and immediate gas generation is required.

### Key Advantages and Limitations

The primary advantage of using SrH<sub>2</sub> is its high gravimetric hydrogen density. The material itself contains a significant amount of hydrogen by weight, which is released upon reaction. Hydride compounds are frequently used as portable sources of hydrogen gas for this reason.

[6] The reaction is robust and does not require complex catalysts or high temperatures to proceed, simplifying reactor design.[7]

Limitations include the highly reactive nature of the hydride, which necessitates careful handling and storage under inert, dry conditions to prevent premature reaction with atmospheric moisture.[8][9] Furthermore, the process is not reversible; the strontium hydroxide byproduct cannot be easily regenerated back into strontium hydride, making it a single-use fuel source.

## Applications

The primary application for this technology is in portable fuel cell systems, which require a continuous supply of hydrogen to generate electricity for military, remote sensing, or emergency power applications.[7] Other potential uses include:

- Analytical Chemistry: Providing a portable source of pure hydrogen for gas chromatography or other analytical techniques.
- In-situ Chemical Synthesis: Use as a reducing agent in field applications.[3]
- Emergency Inflation: Rapidly inflating weather balloons or other devices where a lightweight gas source is needed, similar to the historical use of calcium hydride.[10]

## Technical Data 2.0: Properties and Performance

### Table: Physicochemical Properties of Strontium Hydride (SrH<sub>2</sub>)

| Property                                      | Value                                     | Source(s)  |
|---|---|------------|
| Molar Mass                                    | 89.64 g/mol                               | [3]        |
| Appearance                                    | White to grayish crystalline solid/powder | [2][11]    |
| Density                                       | ~3.26 g/cm <sup>3</sup>                   | [1][3]     |
| Melting Point                                 | 1050°C (Decomposes)                       | [1][3]     |
| CAS Number                                    | 13598-33-9                                | [1]        |
| Theoretical Hydrogen Content                  | 2.25 wt.%                                 | Calculated |
| Theoretical H <sub>2</sub> Yield (Hydrolysis) | 1000 cm <sup>3</sup> /g (at STP)          | Calculated |

**Table: Hydrogen Generation Performance Metrics**

| Parameter               | Description   | Typical Value/Range                        |
|-------------------------|---|--|
| Reaction Stoichiometry  | Moles of H <sub>2</sub> produced per mole of SrH <sub>2</sub> | 2  |
| Hydrogen Purity         | Purity of the generated gas stream                            | >99.9% (typically limited by water vapor)  |
| Reaction Control Method | Method used to start, stop, and modulate H <sub>2</sub> flow  | Water flow rate limitation                 |
| Operating Temperature   | Temperature range for the hydrolysis reaction                 | Ambient to < 100°C                         |
| Byproduct               | Solid or aqueous waste product                                | Strontium Hydroxide (Sr(OH) <sub>2</sub> ) |

## Experimental Protocol 3.0: Controlled Hydrolysis of SrH<sub>2</sub> for Hydrogen Generation

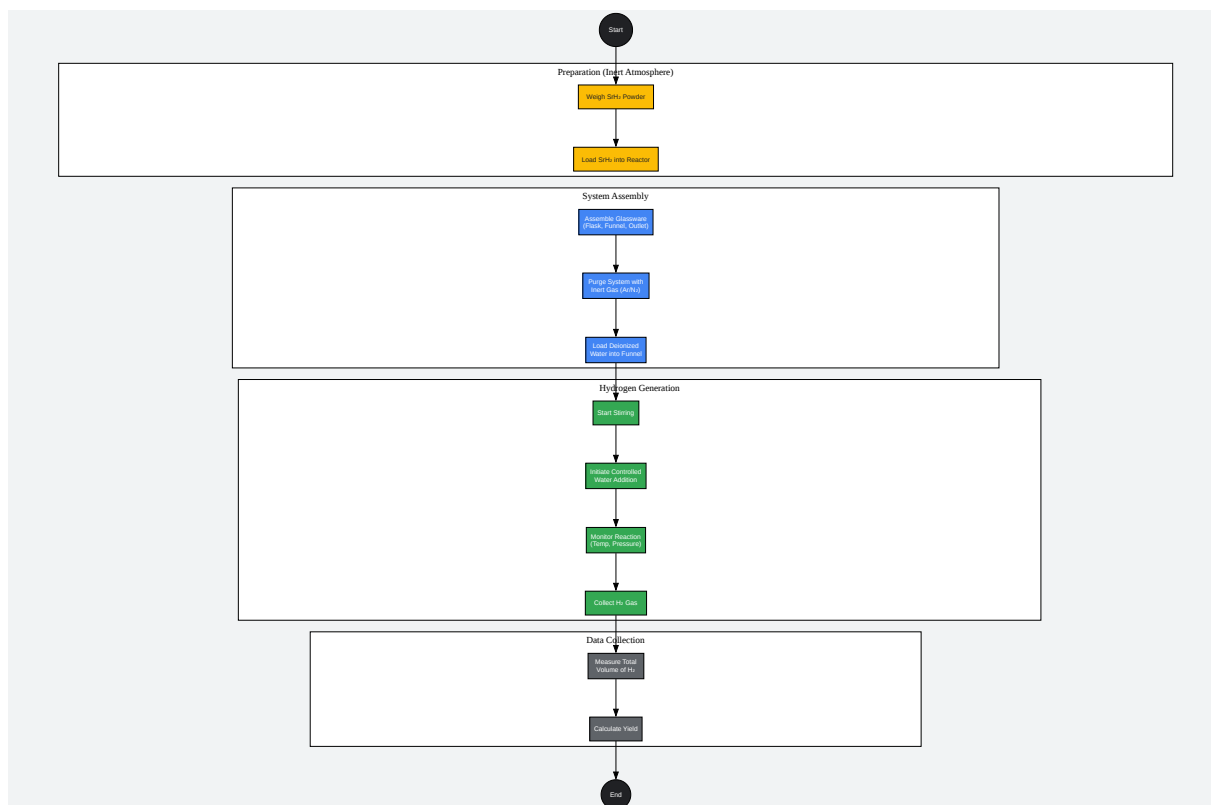
### Objective

To safely generate and quantify hydrogen gas produced from the controlled hydrolysis of strontium hydride powder. This protocol outlines a laboratory-scale batch process.

## Materials and Equipment

- Reagents: Strontium hydride ( $\text{SrH}_2$ ) powder (99.5% purity, <60 mesh), Deionized water, Inert gas (Argon or Nitrogen).<sup>[2][12]</sup>
- Glassware: Three-neck round-bottom flask (reactor), dropping funnel (water reservoir), gas outlet adapter with stopcock, magnetic stir bar.
- Equipment: Magnetic stirrer, gas-tight syringe or peristaltic pump for controlled water delivery, gas collection apparatus (e.g., gas burette or inverted graduated cylinder in a water bath), mass flow meter, balance ( $\pm 0.1$  mg), Schlenk line or glovebox for inert atmosphere handling.<sup>[13][14]</sup>

## Workflow Diagram: Experimental Setup



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Caption: Experimental workflow for lab-scale hydrogen generation from  $\text{SrH}_2$ .

## Detailed Procedure

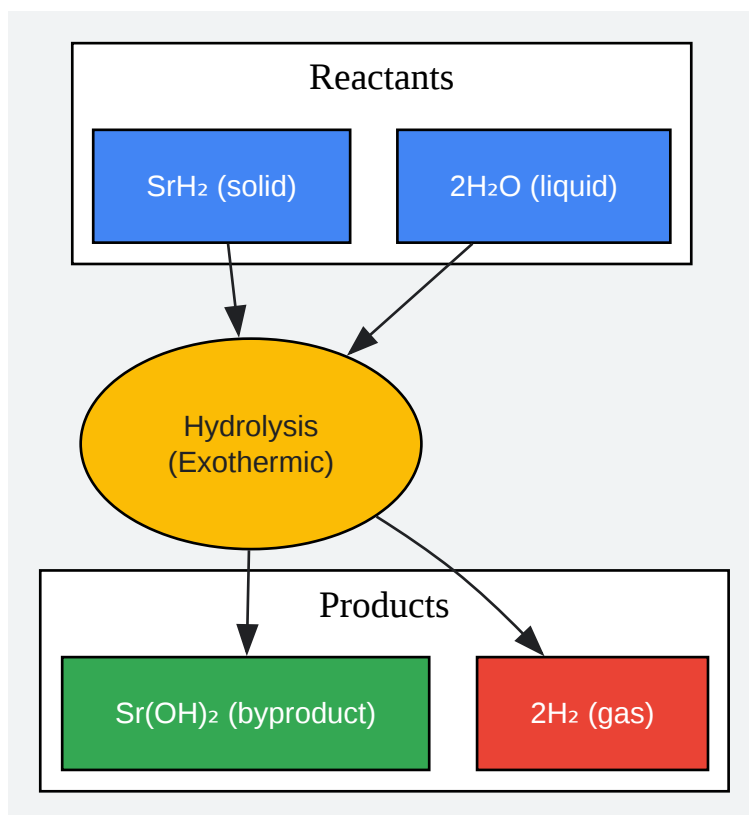
- Preparation (Inert Atmosphere): Due to its reactivity with moisture, all handling of  $\text{SrH}_2$  must be done under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques).<sup>[8][9][13]</sup>
- Accurately weigh approximately 0.5 g of  $\text{SrH}_2$  powder and transfer it to the three-neck reaction flask containing a magnetic stir bar.
- System Assembly: Securely assemble the reaction apparatus. Attach the dropping funnel to the central neck and the gas outlet adapter to a side neck. The third neck can be sealed with a septum for thermocouple insertion if temperature monitoring is desired.
- Connect the gas outlet to the gas collection system (e.g., gas burette).
- Remove the apparatus from the inert atmosphere and connect it to an inert gas line. Purge the entire system for 5-10 minutes to remove any residual air and moisture.
- Accurately measure and load 20 mL of deionized water into the dropping funnel and seal it.
- Reaction: Begin magnetic stirring to ensure even distribution of the powder.
- Slowly add the water dropwise from the funnel into the reaction flask. The rate of hydrogen evolution is directly proportional to the rate of water addition. Caution: The reaction is exothermic; adding water too quickly can cause a rapid increase in temperature and pressure.
- Continue adding water and collecting the evolved gas until the reaction ceases (i.e., no more gas is produced upon water addition).
- Data Collection: Record the final volume of hydrogen gas collected. Note the ambient temperature and pressure to correct the gas volume to Standard Temperature and Pressure (STP).

## Data Analysis

- Correct Gas Volume to STP: Use the combined gas law to correct the measured volume of  $H_2$  to STP (0 °C and 1 atm).
- Calculate Moles of  $H_2$ : Convert the corrected volume of  $H_2$  to moles (1 mole of any gas at STP = 22.4 L).
- Calculate Theoretical Yield: Based on the initial mass of  $SrH_2$ , calculate the theoretical maximum moles of  $H_2$  that could be produced (mass of  $SrH_2$  / molar mass of  $SrH_2$  \* 2).
- Determine Percentage Yield: (Actual moles of  $H_2$  / Theoretical moles of  $H_2$ ) \* 100%.

## System Schematics 4.0: Reaction and System Design

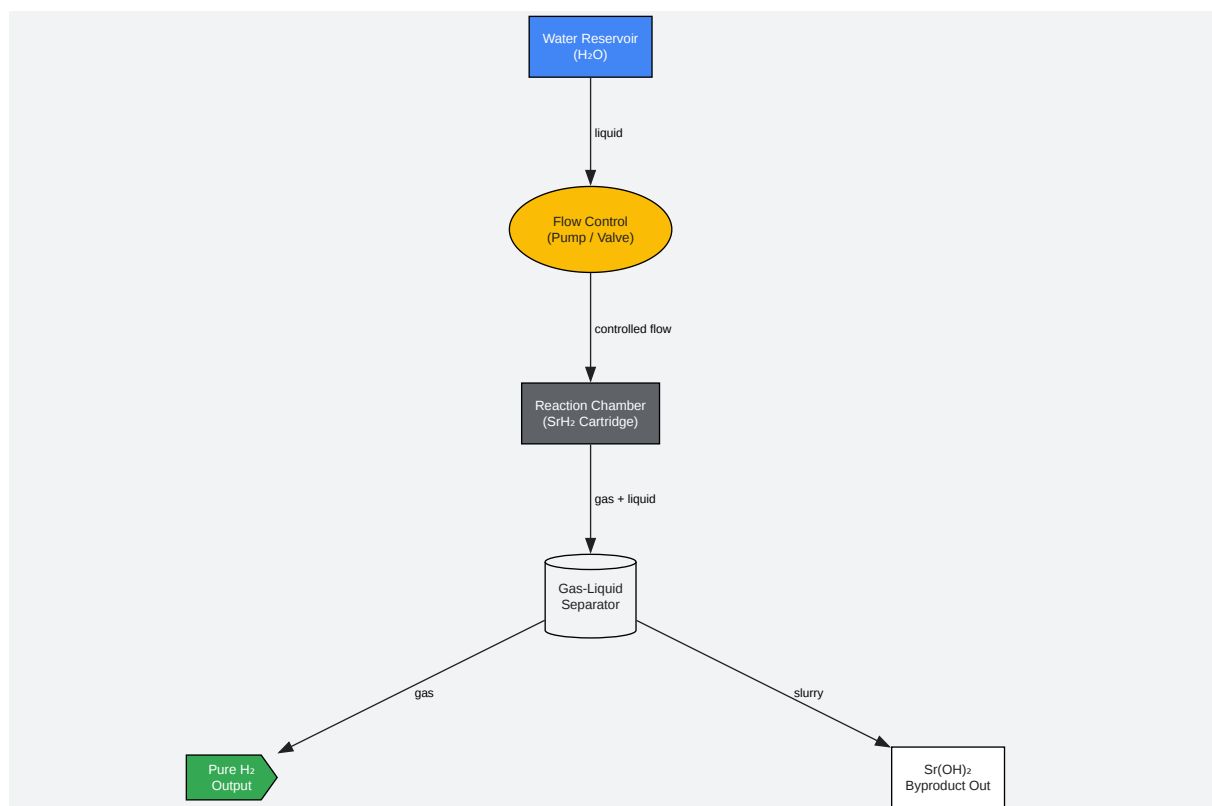
### Diagram: $SrH_2$ Hydrolysis Reaction Pathway



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Caption: Chemical reaction pathway for the hydrolysis of strontium hydride.

## Diagram: Conceptual Portable Generator System



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Caption: Logical flow diagram of a portable SrH<sub>2</sub> hydrogen generator.

## Safety Protocol 5.0

### Handling Strontium Hydride

- **Water Reactivity:** Strontium hydride reacts vigorously with water and moisture to produce flammable hydrogen gas.[8][15] All contact with water must be avoided during storage and handling. P223: Do not allow contact with water.[9][15]

- Handling Environment: Handle and store  $\text{SrH}_2$  under a dry, inert gas like argon or nitrogen. [8][9] Keep containers tightly closed and store in a cool, dry, well-ventilated place. [12][15]
- Personal Protective Equipment (PPE): Wear safety goggles, flame-retardant lab coat, and chemical-impermeable gloves. [9][15]
- Spills: In case of a spill, do not use water to clean up. [9] Sweep or scoop the material into a dry, closed container. Use non-sparking tools. [9][15]

## Handling Hydrogen Gas

- Flammability: Hydrogen is extremely flammable and forms explosive mixtures with air. Ensure adequate ventilation and remove all sources of ignition (sparks, open flames, hot surfaces). [15]
- Asphyxiation Risk: Although non-toxic, hydrogen can displace oxygen in enclosed spaces, leading to asphyxiation. Always work in a well-ventilated area. [8]
- Fire Extinguishing: For fires involving strontium hydride, use a Class D dry powder extinguisher. Do not use water,  $\text{CO}_2$ , or foam. [15][16]

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## References

1. Page loading... [guidechem.com]
2. cymitquimica.com [cymitquimica.com]
3. Buy Strontium hydride (EVT-374111) | 13598-33-9 [evitachem.com]
4. Strontium hydride - Wikipedia [en.wikipedia.org]
5. quora.com [quora.com]
6. americanelements.com [americanelements.com]
7. apps.dtic.mil [apps.dtic.mil]



- 8. Page loading... [guidechem.com]
- 9. Strontium - ESPI Metals [espimetals.com]
- 10. Calcium hydride - Wikipedia [en.wikipedia.org]
- 11. Page loading... [guidechem.com]
- 12. sds.strem.com [sds.strem.com]
- 13. Reactivity of Strontium Hydride Supported by the Superbulky Hydrotris(pyrazolyl)borate Ligand - PMC [pmc.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. chemicalbook.com [chemicalbook.com]
- 16. echemi.com [echemi.com]
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